19(S)-Hydroxyconopharyngine: Structural Characterization, Pharmacological Properties, and Analytical Methodologies

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *19(S)-Hydroxyconopharyngine*

Cat. No.: *B8260431*

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Target Audience: Natural Product Chemists, Pharmacologists, and Drug Development Professionals Document Type: Technical Guide & Whitepaper

Executive Summary

The monoterpene indole alkaloids (MIAs) represent one of the most structurally diverse and pharmacologically significant classes of plant specialized metabolites. Among these, the ibogan-type alkaloids—predominantly isolated from the Apocynaceae family (e.g., Tabernaemontana and Voacanga species)—have garnered immense interest for their neuroactive, anti-addictive, and cytotoxic properties[1].

19(S)-Hydroxyconopharyngine (also historically referred to as 20-hydroxyconopharyngine in older numbering systems) is a highly functionalized iboga alkaloid[2]. The presence of the hydroxyl group at the C-19 position introduces a critical stereocenter that fundamentally alters the molecule's hydrogen-bonding capacity, solubility, and receptor-binding thermodynamics compared to its parent compound, conopharyngine. This whitepaper provides an in-depth mechanistic analysis of its structure, biological implications, and field-proven methodologies for its isolation and quantification.

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Chemical Identity and Structural Causality

The pharmacological efficacy of iboga alkaloids is tightly coupled to their rigid pentacyclic framework. **19(S)-Hydroxyconopharyngine** features an isoquinuclidine ring fused to an indole moiety, heavily decorated with methoxy groups and a carbomethoxy group.

Physicochemical Properties

The following table synthesizes the core quantitative data for **19(S)-Hydroxyconopharyngine**[2][3]:

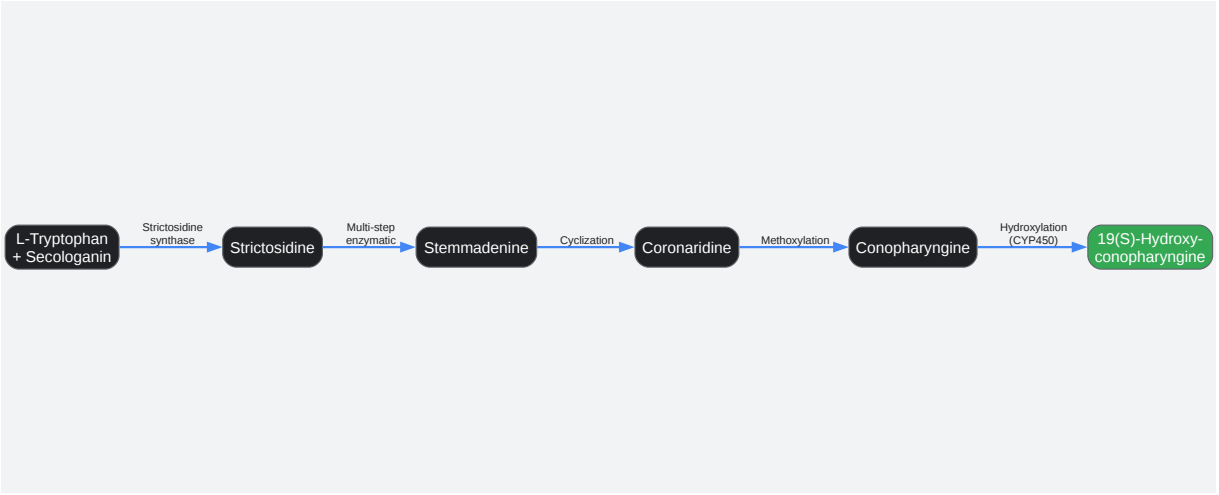
Property	Value / Description	Causality / Significance in Drug Design
Chemical Formula	$C_{23}H_{30}N_2O_5$	The high oxygen-to-carbon ratio compared to ibogaine increases polar surface area.
Molecular Weight	414.49 g/mol	Falls within the Lipinski Rule of 5 optimal range for oral bioavailability.
CAS Registry Number	16790-93-5	Unique identifier for the 19(S) stereoisomer.
SMILES String	O=C([C@@]1...C5OC)OC	Encodes the rigid 3D architecture essential for in silico docking studies.
Natural Sources	Tabernaemontana bovina, T. crassa, Voacanga africana	Latex-producing plants utilize these alkaloids as chemical defense mechanisms[1].

Stereochemical Significance

The (S) configuration at C-19 is not merely a structural footnote; it dictates the spatial projection of the hydroxyl group. In receptor binding pockets (such as the allosteric sites of NMDA receptors or acetylcholinesterase), this specific orientation allows for directional hydrogen

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bonding with target amino acid residues (e.g., serine or tyrosine hydroxyls). An (R) epimer would sterically clash with the binding pocket wall, drastically reducing binding affinity.



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Figure 1: Biosynthetic pathway of **19(S)-hydroxyconopharyngine** from L-tryptophan.

Pharmacological Profile and Biological Activities

While ibogaine is the most famous member of the ibogan class, compounds like **19(S)-hydroxyconopharyngine** offer a modified pharmacological profile. The addition of methoxy and hydroxyl groups generally attenuates the severe hallucinogenic toxicity associated with ibogaine while preserving neuroplasticity-promoting effects.

Neuromodulation and AChE Inhibition

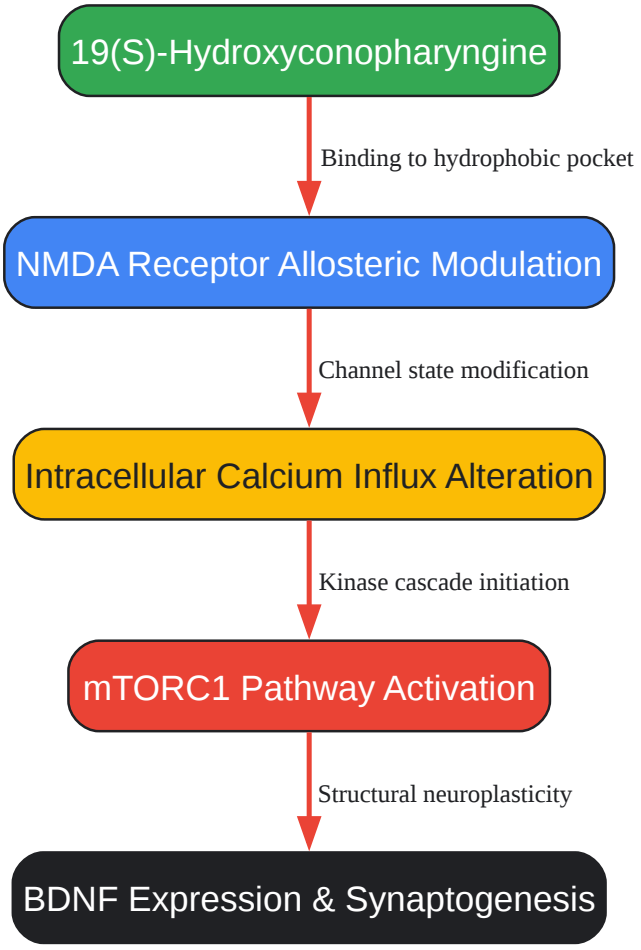
Species of Tabernaemontana are well-documented for their anti-acetylcholinesterase (AChE) activity[1]. The tertiary amine in the isoquinuclidine ring of **19(S)-hydroxyconopharyngine** becomes protonated at physiological pH, allowing it to interact with the catalytic anionic site

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(CAS) of AChE via cation-π interactions, while the 19-hydroxyl group anchors the molecule in the peripheral anionic site (PAS).

Emerging Roles in Metabolic Biomarkers

Recent high-resolution metabolomics studies have identified 19-hydroxyconopharyngine as a significantly upregulated differential metabolite in the placental tissues of patients with Gestational Diabetes Mellitus (GDM)[4]. In positive ion mode LC-MS profiling, it emerged as one of the top upregulated metabolites, suggesting a potential endogenous accumulation or dietary plant-alkaloid interaction linked to altered metabolic states and HOXB13 gene expression[4].



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Figure 2: Putative neuroplasticity signaling pathway modulated by iboga alkaloids.

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Self-Validating Experimental Protocols

To ensure scientific integrity, the isolation and quantification of **19(S)-hydroxyconopharyngine** must rely on causality-driven, self-validating workflows. Alkaloids are uniquely suited for acid-base partitioning due to their basic nitrogen atoms.

Protocol 1: Acid-Base Extraction and Isolation

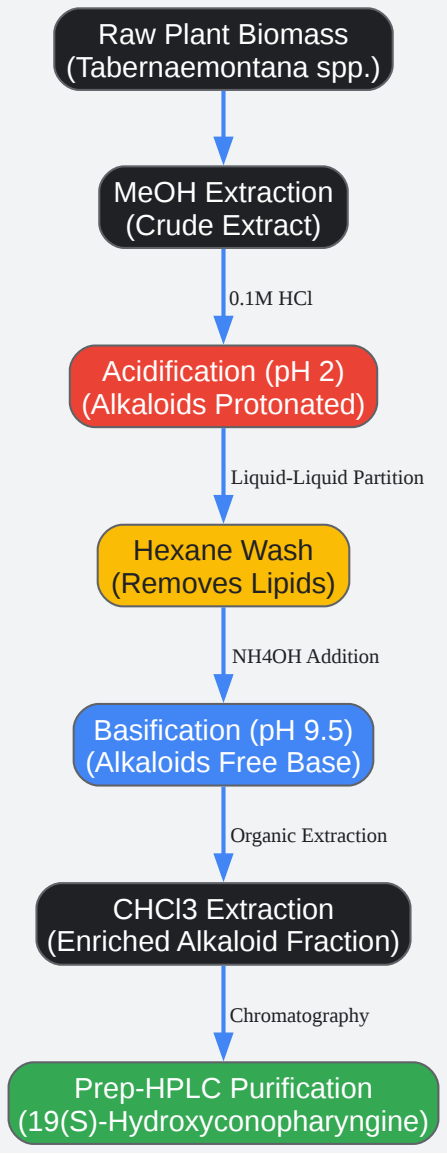
Rationale: The basicity of the tertiary amine allows the molecule to switch between a water-soluble ionized state (at low pH) and an organic-soluble free-base state (at high pH). This physical property is exploited to separate the alkaloid from neutral and acidic plant matrix components (e.g., lipids, flavonoids).

Step-by-Step Methodology:

- Biomass Preparation: Pulverize 500 g of dried Tabernaemontana bovina root bark. Causality: Maximizes surface area for solvent penetration.
- Primary Extraction: Macerate the powder in 2.0 L of Methanol (MeOH) for 48 hours under sonication. Filter and concentrate in vacuo to yield a crude extract.
- Acidification: Suspend the crude extract in 500 mL of 0.1 M HCl (pH ~2).
  - Validation Check: The aqueous solution should test positive with Dragendorff's reagent (orange precipitate), confirming the presence of protonated alkaloids.
- Defatting: Partition the acidic solution with Hexane (3 × 200 mL). Discard the hexane layer. Causality: Removes non-polar lipids and sterols that would interfere with chromatography.
- Basification: Carefully adjust the pH of the aqueous layer to 9.5 using 25% NH_4OH. Causality: Deprotonates the nitrogen, rendering the alkaloid insoluble in water.
- Alkaloid Recovery: Extract the basic aqueous layer with Chloroform ($CHCl_3$) (3 × 200 mL). Combine the organic layers, dry over anhydrous Na_2SO_4, and evaporate to yield the enriched Total Alkaloid Fraction (TAF).
- Purification: Subject the TAF to silica gel column chromatography (eluting with a gradient of CH_2Cl_2:MeOH, 100:0 to 90:10). Pool fractions containing **19(S)-hydroxyconopharyngine**

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and purify via Preparative HPLC (C18 column, Acetonitrile/Water with 0.1% Formic Acid).



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Figure 3: Self-validating acid-base extraction workflow for indole alkaloids.

Protocol 2: LC-MS/MS Analytical Profiling

Rationale: Mass spectrometry in positive electrospray ionization (ESI+) mode is the gold standard for indole alkaloids. The tertiary nitrogen has a high proton affinity, readily forming the$[M+H]^+$ ion at m/z 415.49.

Analytical Parameters:

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- Column: Phenomenex Kinetex C18 (100 × 2.1 mm, 1.7 µm).
- Mobile Phase: (A) Water + 0.1% Formic Acid; (B) Acetonitrile + 0.1% Formic Acid. Causality: Formic acid acts as a proton donor, ensuring the alkaloid remains ionized in the LC flow, preventing peak tailing and enhancing MS sensitivity.
- Gradient: 5% B to 95% B over 10 minutes.
- MS Mode: ESI+, Multiple Reaction Monitoring (MRM).
- Self-Validation: Monitor the precursor-to-product ion transitions. The fragmentation of the isoquinuclidine ring typically yields a dominant product ion (e.g., m/z 122 or 136 depending on collision energy), which serves as a definitive structural fingerprint, distinguishing it from isomers.

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